

# Nifuroxazide-d4 chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nifuroxazide-d4

Cat. No.: B588903

[Get Quote](#)

## Nifuroxazide-d4: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Nifuroxazide-d4**, the deuterated analog of the nitrofurantoin antibiotic nifuroxazide, serves as a critical internal standard for the accurate quantification of nifuroxazide in biological matrices. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and biological activities of **Nifuroxazide-d4**. Detailed experimental protocols for the synthesis of nifuroxazide and a validated HPLC-MS/MS method for its quantification using **Nifuroxazide-d4** are presented. Furthermore, this guide elucidates the key signaling pathways affected by nifuroxazide, namely its antibacterial mechanism of action and its role as a STAT3 inhibitor, with illustrative diagrams generated using the DOT language.

### Chemical Structure and Properties

**Nifuroxazide-d4** is a stable, isotopically labeled form of nifuroxazide, where four hydrogen atoms on the phenol ring have been replaced with deuterium. This substitution results in a higher molecular weight compared to the parent compound, making it an ideal internal standard for mass spectrometry-based analytical methods.

Chemical Structure:

The image you are requesting does not exist or is no longer available.

imgur.com

Table 1: Physicochemical Properties of **Nifuroxazide-d4**

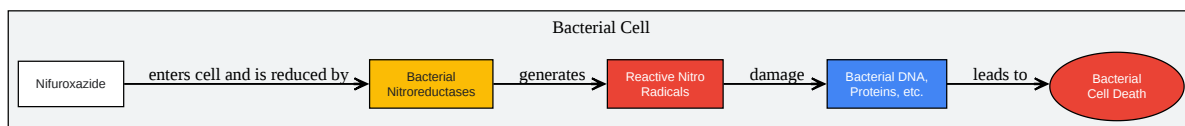
Property	Value	Reference(s)
IUPAC Name	4-hydroxy-N'-[(E)-(5-nitrofuranyl)methylideneamino]benzamide-2,3,5,6-d4	
Synonyms	Nifuroxazide-d4; (E)-4-hydroxy-N'-((5-nitrofuranyl)methylene)benzohydrazide-d4	
CAS Number	1188487-83-3	
Chemical Formula	C <sub>12</sub> H <sub>5</sub> D <sub>4</sub> N <sub>3</sub> O <sub>5</sub>	
Molecular Weight	279.24 g/mol	
Appearance	Yellow solid	
Solubility	Soluble in DMSO and DMF	

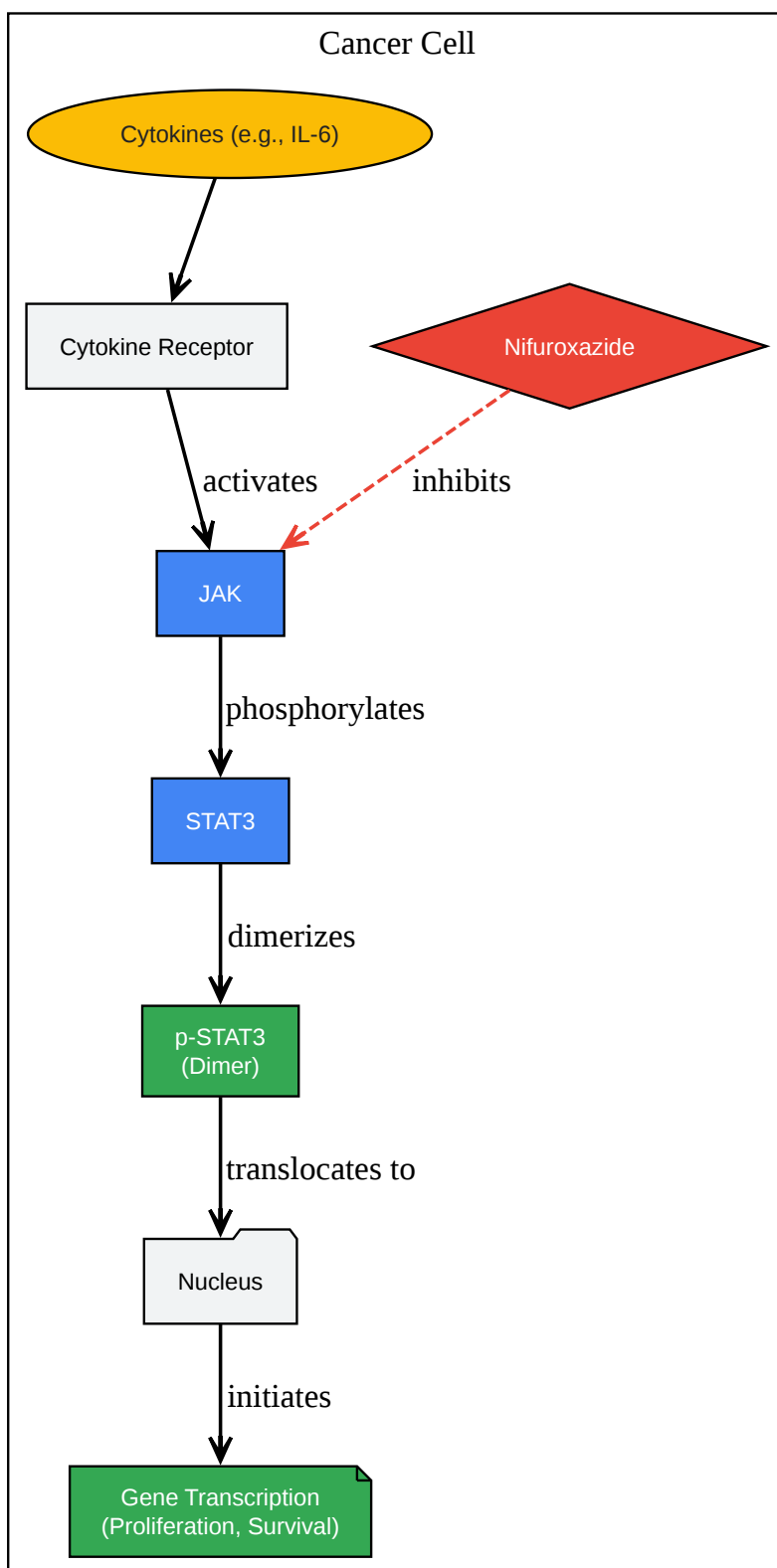
## Biological Activity and Mechanism of Action

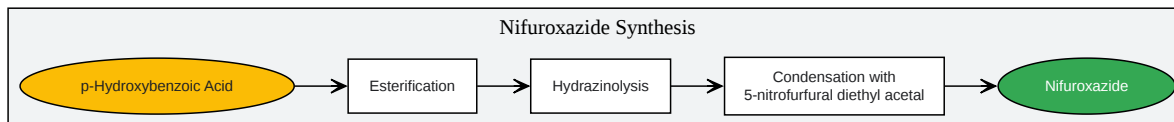
Nifuroxazide is a broad-spectrum intestinal antiseptic with a localized action within the gastrointestinal tract.<sup>[1]</sup> Its deuterated form, **Nifuroxazide-d4**, is expected to exhibit similar biological activities.

## Antibacterial Activity

The primary mechanism of action of nifuroxazide as an antibiotic involves the reduction of its nitro group by bacterial nitroreductases. This process generates reactive nitro radicals that are capable of damaging bacterial DNA, proteins, and other essential cellular components, ultimately leading to bacterial cell death.[1][2] This mechanism is effective against a range of Gram-positive and Gram-negative enteropathogenic bacteria.[3][4]







[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Nifuroxazide - Wikipedia [en.wikipedia.org]
- 2. What is the mechanism of Nifuroxazide? [synapse.patsnap.com]
- 3. Nifuroxazide: an effective therapy for acute diarrhea\_Chemicalbook [chemicalbook.com]
- 4. bibliotekanauki.pl [bibliotekanauki.pl]
- To cite this document: BenchChem. [Nifuroxazide-d4 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b588903#nifuroxazide-d4-chemical-structure-and-properties]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)